

# 5-Chloroisoquinolin-6-amine safety, toxicity, and handling

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## Compound of Interest

Compound Name: 5-Chloroisoquinolin-6-amine

Cat. No.: B3029179

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An In-depth Technical Guide to the Safety, Toxicity, and Handling of **5-Chloroisoquinolin-6-amine**

This document provides a comprehensive technical guide on the safe handling, potential toxicity, and emergency procedures for **5-Chloroisoquinolin-6-amine** (CAS No. 566943-99-5). This guide is intended for researchers, scientists, and professionals in drug development who may handle this compound. The information herein is synthesized from available safety data for the compound and its structural analogs to provide a robust framework for risk mitigation in a laboratory setting.

## Compound Identification and Physicochemical Properties

**5-Chloroisoquinolin-6-amine** is a halogenated aminoisoquinoline, a class of compounds often used as building blocks in medicinal chemistry and heterocyclic compound synthesis.<sup>[1]</sup> Understanding its physical and chemical properties is the foundation of a sound safety protocol. While comprehensive experimental data is limited, the following properties are reported or predicted.

Property	Value	Source
CAS Number	566943-99-5	Chemsr[2]
Molecular Formula	C <sub>9</sub> H <sub>7</sub> ClN <sub>2</sub>	Chemsr[2]
Molecular Weight	178.62 g/mol	Chemsr[2]
Appearance	Solid (Predicted)	N/A
Boiling Point	354.9 ± 22.0 °C at 760 mmHg	Chemsr[2]
Density	1.4 ± 0.1 g/cm <sup>3</sup>	Chemsr[2]
Flash Point	168.4 ± 22.3 °C	Chemsr[2]
Vapor Pressure	0.0 ± 0.8 mmHg at 25°C	Chemsr[2]

The high boiling point and low vapor pressure suggest that at room temperature, the primary exposure risk is from airborne dust or direct contact with the solid, rather than inhalation of vapors.

## Hazard Identification and Inferred Classification

Specific toxicological data for **5-Chloroisoquinolin-6-amine** is not readily available in public databases. Therefore, a conservative hazard assessment must be inferred from structurally similar compounds, such as other chlorinated aminoquinolines and aminoisoquinolines. For example, 5-Chloroquinoxalin-6-amine is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.[3] A related compound, 5-Chloroisoquinolin-6-ol, carries similar warnings.[4]

Based on this comparative analysis, it is prudent to handle **5-Chloroisoquinolin-6-amine** as a hazardous substance with the following potential classifications:

Hazard Class	GHS Hazard Code	Statement	Basis of Inference
Acute Toxicity, Oral	H302	Harmful if swallowed	Analogy to 5-Chloroquinoxalin-6-amine[3]
Skin Corrosion/Irritation	H315	Causes skin irritation	Analogy to 5-Chloroquinoxalin-6-amine & 5-Chloroisoquinolin-6-ol[3][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	Analogy to 5-Chloroquinoxalin-6-amine & 5-Chloroisoquinolin-6-ol[3][4]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	Analogy to 5-Chloroquinoxalin-6-amine & 5-Chloroisoquinolin-6-ol[3][4]

Disclaimer: This classification is inferred for safety purposes and is not a formal regulatory classification. All users must treat this compound with a high degree of caution.

## Toxicological Profile (Inferred)

The primary toxicological concerns are associated with direct contact and ingestion.

- Acute Toxicity: Harmful if swallowed. Ingestion may lead to systemic effects. The exact LD50 is not known, but similar compounds are categorized as acutely toxic.[3]
- Skin Irritation: Direct contact with the skin is likely to cause irritation, characterized by redness, itching, and inflammation.[4]
- Eye Irritation: The compound is expected to be a serious eye irritant. Contact can cause redness, pain, and potentially severe eye damage.[4]

- Respiratory Irritation: Inhalation of dust may irritate the respiratory system.[4]
- Chronic Exposure: Data on long-term exposure, including carcinogenicity, mutagenicity, and reproductive toxicity, is not available. In the absence of data, exposure should be minimized as a core principle of chemical hygiene.

## Exposure Controls and Personal Protection

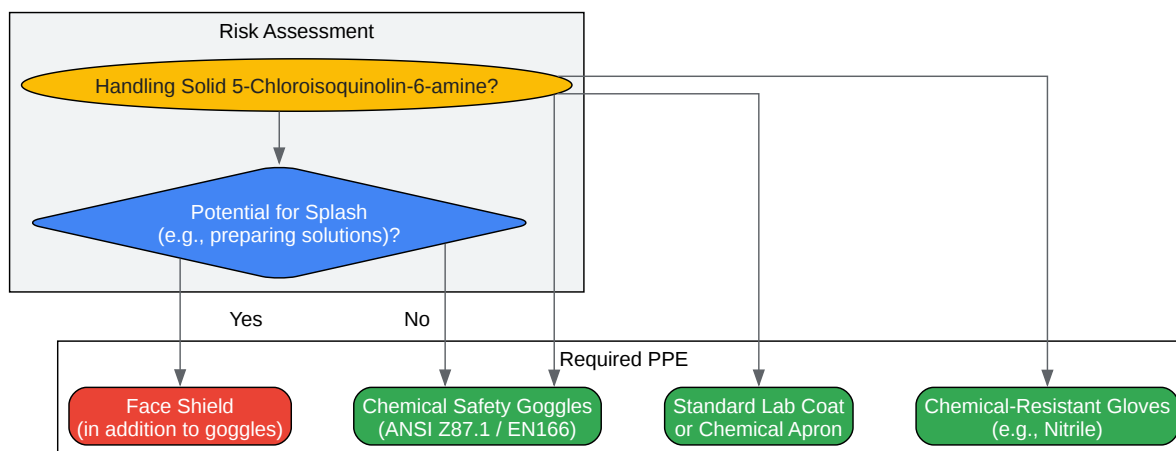
A multi-layered approach to exposure control is essential. Engineering controls are the primary line of defense, supplemented by rigorous work practices and appropriate Personal Protective Equipment (PPE).

### Engineering Controls

- Chemical Fume Hood: All handling of **5-Chloroisoquinolin-6-amine** powder must be conducted in a certified chemical fume hood to prevent inhalation of dust.[5]
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly.[5]

### Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact. The following workflow should guide the selection process.



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Caption: PPE Selection Workflow for Handling **5-Chloroisoquinolin-6-amine**.

- Eye/Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[6] If there is a risk of splashing when preparing solutions, a face shield should be worn in addition to goggles.[7]
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber).[8] Gloves should be inspected before use and changed immediately if contamination occurs.
- Respiratory Protection: If engineering controls are insufficient or during a large spill cleanup, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter may be required.[6]

## Safe Handling and Storage Protocols

Adherence to strict protocols minimizes the risk of exposure and preserves the integrity of the compound.

## Step-by-Step Handling Protocol

- Preparation: Designate a work area within a chemical fume hood. Ensure the area is clean and uncluttered. Assemble all necessary equipment (spatulas, weigh boats, glassware) before retrieving the compound.
- Don PPE: Put on all required PPE as determined by the risk assessment.
- Weighing and Transfer:
  - Carefully open the container inside the fume hood to avoid creating airborne dust.
  - Use a clean spatula to transfer the desired amount of solid to a tared weigh boat or directly into the reaction vessel.
  - Avoid scooping aggressively. If the powder is fine, gentle tapping is preferable to scooping.
- Post-Handling:
  - Securely close the main container.
  - Clean any residual material from the spatula and work surface using a damp cloth (if compatible) or appropriate solvent, treating the cleaning materials as hazardous waste.
  - Properly dispose of gloves and any contaminated disposable materials.
  - Wash hands thoroughly with soap and water after the procedure is complete.<sup>[9]</sup>

## Storage Requirements

Proper storage is crucial for both safety and chemical stability.

- Conditions: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.<sup>[5][9]</sup>
- Incompatibilities: Store away from strong oxidizing agents.<sup>[9]</sup>

- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen) to prevent potential degradation.[9]

## Emergency Procedures

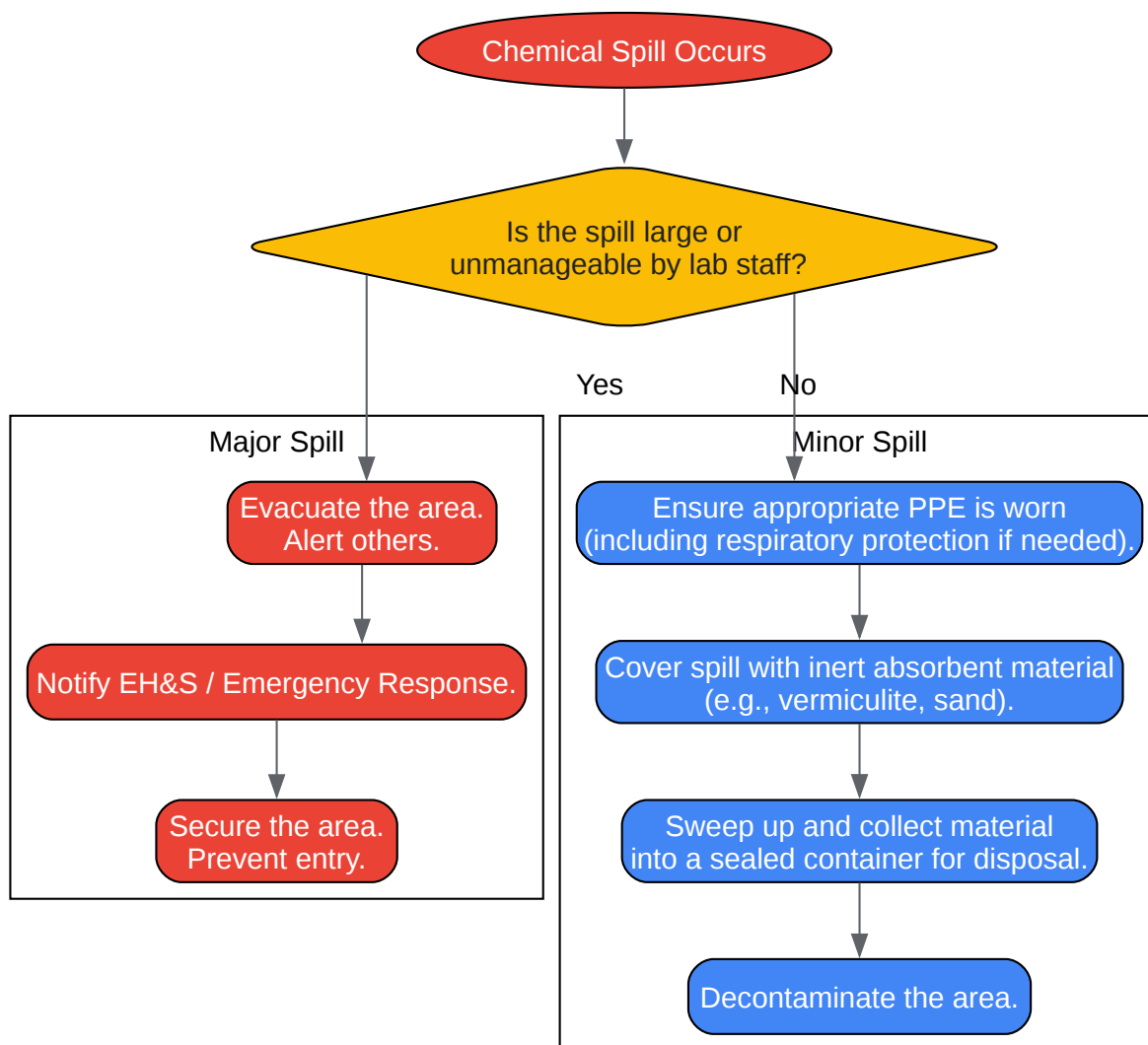
All personnel must be familiar with these procedures before beginning work with the compound.

### First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][9]
- Skin Contact: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[8][9]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[5]

### Spill Response

The response to a spill depends on its scale. The following decision tree outlines the general workflow.



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Caption: Emergency Spill Response Workflow.

- Minor Spill (Manageable):
  - Ensure adequate ventilation and wear appropriate PPE.[7]



- Avoid creating dust. Gently cover the spill with an inert absorbent material like vermiculite or sand.
- Sweep up the absorbed material and place it into a suitable, sealed container for hazardous waste disposal.[9]
- Clean the spill area thoroughly.
- Major Spill:
  - Evacuate the immediate area and alert colleagues.[7][10]
  - Notify your institution's Environmental Health & Safety (EH&S) department or emergency response team.[10]
  - Prevent entry into the affected area.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

## Waste Disposal

All waste containing **5-Chloroisoquinolin-6-amine**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Do not let the product enter drains.

## Conclusion

**5-Chloroisoquinolin-6-amine** is a valuable research chemical that requires careful and informed handling. While specific toxicological data is sparse, analysis of structural analogs indicates that it should be treated as a hazardous compound that is harmful if swallowed and an irritant to the skin, eyes, and respiratory system. The implementation of robust engineering controls, consistent use of appropriate personal protective equipment, and strict adherence to safe handling and emergency protocols are paramount to ensuring the safety of all laboratory personnel.

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Email: [info@benchchem.com](mailto:info@benchchem.com)